

Introduction: Navigating the Data Gap for a Reactive Intermediate

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Compound of Interest

Compound Name: *3-oxopiperidine-1-carbonyl chloride*

CAS No.: 2742661-05-6

Cat. No.: B6178348

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In the landscape of drug discovery and development, novel chemical entities are the currency of innovation. **3-Oxopiperidine-1-carbonyl chloride** (CAS No. 2742661-05-6) represents one such entity—a valuable reactive intermediate for introducing the 3-oxopiperidine moiety into a target molecule.^[1] However, its novelty and status as a research chemical mean that a comprehensive, officially sanctioned Safety Data Sheet (SDS) is not readily available.

This guide is designed for the practicing researcher and drug development professional. As Senior Application Scientists, we are often faced with synthesizing safety protocols from first principles. This document serves as a technical whitepaper on the inferred safety profile and handling of **3-oxopiperidine-1-carbonyl chloride**. By dissecting its core functional groups—the highly reactive acyl chloride and the bioactive piperidone core—we can construct a robust, field-proven framework for its safe utilization. This guide prioritizes not just the what of safety protocols, but the fundamental chemical causality, or the why, behind each recommendation.

Part 1: Deconstructing the Hazard Profile

The primary driver of this compound's hazard profile is the acyl chloride functional group. This group is notoriously reactive, a characteristic that makes it useful in synthesis but demanding in handling.

The Acyl Chloride Moiety: A Locus of Reactivity Acyl chlorides are powerful electrophiles that react readily, and often violently, with a wide range of nucleophiles. The most ubiquitous

nucleophile in a laboratory environment is water.

- **Hydrolysis:** The paramount hazard is its violent reaction with water, including atmospheric moisture. This exothermic reaction hydrolyzes the acyl chloride to the corresponding carboxylic acid and generates corrosive hydrogen chloride (HCl) gas. This reaction is the root cause of the compound's corrosivity and lachrymatory (tear-inducing) properties.^{[2][3][4]} Even exposure to humid air can cause the compound to fume as it releases HCl.^[2]
- **Reactivity with Other Nucleophiles:** Beyond water, it will react vigorously with alcohols, amines, and other common laboratory solvents and reagents. This necessitates careful planning of reaction conditions and quenching procedures.

The Piperidone Core: Baseline Biological Considerations While the acyl chloride dictates the immediate handling hazards, the piperidine core is a well-known scaffold in medicinal chemistry. Piperidine and its derivatives can exhibit a range of biological activities and associated toxicities. The primary concerns for similar structures are irritation to the skin, eyes, and respiratory system.^{[5][6][7]}

Synthesized Hazard Classification Based on the known hazards of analogous acyl chlorides and piperidine derivatives, we can project a GHS classification for **3-oxopiperidine-1-carbonyl chloride** to guide our handling procedures.

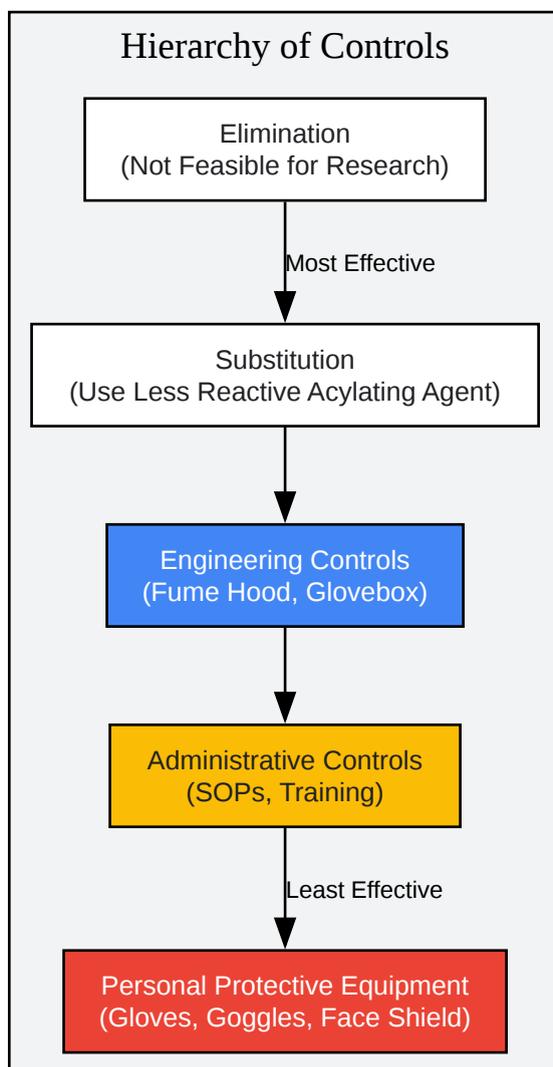
Hazard Class	Hazard Category	GHS Pictogram	Hazard Statement	Rationale / Supporting Evidence
Acute Toxicity, Inhalation	Category 3	Skull and Crossbones	H331: Toxic if inhaled.	Acyl chlorides release corrosive HCl gas upon hydrolysis. Inhalation of related compounds like oxalyl chloride is fatal.
Skin Corrosion/Irritation	Category 1B	Corrosion	H314: Causes severe skin burns and eye damage.	The compound and its hydrolysis product (HCl) are highly corrosive to skin tissue.[8] [9]
Serious Eye Damage/Irritation	Category 1	Corrosion	H318: Causes serious eye damage.	Vapors and splashes can cause permanent eye damage. This is a well-documented hazard for all acyl chlorides.[4] [8]
Substances which, in contact with water, emit flammable gases	Category 1	Flame, Corrosion	H260: In contact with water releases flammable gases which may ignite spontaneously.	While not all acyl chlorides are assigned this, the violent reaction with water is a shared trait. The potential for

aerosolizing
reactive material
necessitates this
conservative
classification.

Part 2: A Framework for Exposure Control

Controlling exposure is paramount. A multi-layered approach, beginning with engineering controls and culminating in personal protective equipment (PPE), establishes a self-validating system of safety.

Hierarchy of Controls Workflow The following diagram illustrates the prioritized approach to mitigating the risks associated with **3-oxopiperidine-1-carbonyl chloride**.



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Caption: A workflow for the safe handling of the solid reagent.

- **Scientist's Note (Step 1):** Flame-drying glassware is not merely a suggestion; it is critical. Adsorbed water on the glass surface is sufficient to hydrolyze a significant amount of the acyl chloride, compromising your reaction and creating a hazardous situation. [3]* **Scientist's Note (Step 5):** Never quench an acyl chloride reaction with water directly. The reaction can be

violent and generate a large amount of HCl aerosol. A stirred, cold, weak base solution allows for a controlled neutralization of both the reagent and the HCl byproduct.

Part 4: Emergency Response Protocols

Rapid and correct response during an emergency can significantly mitigate harm.

Emergency Situation	Immediate Action	Follow-Up / Rationale
Inhalation	Move the affected person to fresh air immediately. Call for emergency medical assistance. [8]	Do not attempt mouth-to-mouth resuscitation. The primary risk is severe damage to the respiratory tract from corrosive HCl gas. [10]
Skin Contact	Immediately begin flushing the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. [8]	Speed is critical. The compound causes chemical burns on its own and generates HCl upon contact with skin moisture, leading to a secondary acid burn. [4]
Eye Contact	Flush eyes immediately and continuously with water for at least 15 minutes, holding the eyelids open. Seek immediate, specialized medical attention. [8]	Do not delay. This is a vision-threatening emergency. The corrosive nature of the compound can cause irreversible eye damage. [10]
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. Call a poison control center or seek immediate medical attention. [8]	Inducing vomiting can cause secondary damage to the esophagus. The material is corrosive and can cause perforation of the digestive tract. [10]
Small Spill (<10g)	Wearing full PPE, cover the spill with a dry, inert absorbent material like sand or vermiculite. Do not use water or combustible materials. [11] [12]	Collect the absorbed material using non-sparking tools into a tightly sealed container for hazardous waste disposal. Ventilate the area.
Fire	Use a dry chemical, carbon dioxide (CO ₂), or alcohol-resistant foam extinguisher. DO NOT USE WATER.	Water will react violently with the compound, exacerbating the situation. Fire may produce

irritating and highly toxic
gases. [5][10]

Conclusion: A Proactive Culture of Safety

3-Oxopiperidine-1-carbonyl chloride is a potent synthetic tool, but its utility is matched by its significant hazards. In the absence of a formal SDS, a proactive, science-led approach to safety is not just recommended—it is required. By understanding the chemical principles that govern its reactivity, particularly its violent intolerance for moisture, researchers can implement robust engineering controls, wear appropriate PPE, and follow meticulous handling protocols. This guide provides the framework for that understanding, empowering scientists to harness the synthetic power of this reagent while maintaining an uncompromising commitment to laboratory safety.

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